

Myosin V-IN-1 solubility and preparation

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Compound of Interest

Compound Name: *Myosin V-IN-1*

Cat. No.: *B10857966*

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Myosin V-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, preparation, and experimental use of **Myosin V-IN-1**.

Frequently Asked Questions (FAQs)

Q1: What is **Myosin V-IN-1**?

Myosin V-IN-1 is a potent and selective inhibitor of Myosin V, a motor protein crucial for the transport of various cellular cargoes along actin filaments. It functions by slowing the actin-activated Myosin V ATPase activity by specifically inhibiting the release of ADP from the actomyosin complex.^[1]

Q2: What is the primary solvent for dissolving **Myosin V-IN-1**?

The recommended solvent for **Myosin V-IN-1** is dimethyl sulfoxide (DMSO).^{[1][2][3][4][5][6]}

Q3: What is the solubility of **Myosin V-IN-1** in DMSO?

Myosin V-IN-1 exhibits high solubility in DMSO, with concentrations up to 100 mg/mL (185.66 mM) being achievable.^{[1][2][6]} Note that some suppliers report slightly lower solubilities of 90 mg/mL or 50 mg/mL.^{[4][5]} It is recommended to use a newly opened container of hygroscopic DMSO for the best results.^[1]

Q4: How should I prepare a stock solution of **Myosin V-IN-1**?

To prepare a stock solution, dissolve the powdered **Myosin V-IN-1** in high-quality, anhydrous DMSO. Ultrasonication may be necessary to fully dissolve the compound.^{[1][2][3][6]} For example, to create a 10 mM stock solution, you would add the appropriate volume of DMSO to your vial of **Myosin V-IN-1** (see table below for calculations).

Q5: How should I store **Myosin V-IN-1** solutions?

Once prepared, it is advisable to aliquot the DMSO stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^[1] Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.^{[1][6]}

Q6: Can I use **Myosin V-IN-1** in aqueous buffers for my experiments?

Yes, but it is important to first prepare a concentrated stock solution in DMSO. This stock solution can then be diluted into your aqueous experimental buffer. Be aware that the final concentration of DMSO in your assay should be kept low (typically less than 1%) to avoid off-target effects on protein structure and function.^[7] Always include a vehicle control (buffer with the same final concentration of DMSO) in your experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Myosin V-IN-1 in DMSO	Insufficient mixing or compound aggregation.	Gently warm the solution to 37°C for a short period. Use a vortex mixer or an ultrasonic bath to aid dissolution. [1] [2] [3] [6] Ensure you are using anhydrous DMSO, as absorbed water can affect solubility. [1]
Precipitation of Myosin V-IN-1 Upon Dilution into Aqueous Buffer	The compound's solubility limit in the aqueous buffer has been exceeded.	Lower the final concentration of Myosin V-IN-1 in the aqueous buffer. Increase the percentage of DMSO in the final solution (while being mindful of its potential effects on the experiment). Prepare the final dilution immediately before use.
Inconsistent or No Inhibitory Effect Observed	Degradation of the compound due to improper storage or handling.	Ensure stock solutions are stored correctly at -20°C or -80°C and are not subjected to multiple freeze-thaw cycles. [1] Use a fresh aliquot of the stock solution for each experiment. Verify the activity of your Myosin V protein.
Vial Appears Empty Upon Arrival	The compound is a lyophilized powder and may be present as a thin film.	Add the appropriate volume of DMSO to the vial and vortex or sonicate to ensure the compound is fully dissolved.

Quantitative Data Summary

Myosin V-IN-1 Properties

Property	Value	Reference
Molecular Formula	C ₂₉ H ₂₆ N ₆ O ₃ S	[2]
Molecular Weight	538.62 g/mol	[2]
K _i for Myosin V	6 μM	[1][4]

Stock Solution Preparation in DMSO

Desired Concentration	Volume of DMSO to add to 1 mg of Myosin V-IN-1	Volume of DMSO to add to 5 mg of Myosin V-IN-1	Volume of DMSO to add to 10 mg of Myosin V-IN-1
1 mM	1.8566 mL	9.2830 mL	18.5660 mL
5 mM	0.3713 mL	1.8566 mL	3.7132 mL
10 mM	0.1857 mL	0.9283 mL	1.8566 mL

Calculations are based on a molecular weight of 538.62 g/mol .[2]

Experimental Protocols

Preparation of Myosin V-IN-1 Working Solution

- Prepare a Stock Solution: Dissolve **Myosin V-IN-1** in 100% DMSO to a concentration of 10 mM. For example, add 185.7 μL of DMSO to 1 mg of the compound. Mix well by vortexing or sonication until fully dissolved.
- Store the Stock Solution: Aliquot the stock solution into smaller, single-use tubes and store at -80°C for up to 6 months.[1]
- Prepare the Working Solution: On the day of the experiment, thaw an aliquot of the 10 mM stock solution. Dilute the stock solution in the appropriate aqueous assay buffer to the desired final concentration. Ensure the final DMSO concentration in your experiment does not exceed 1%.

In Vitro Myosin V ATPase Activity Assay

This protocol is a representative method for assessing the inhibitory effect of **Myosin V-IN-1** on the actin-activated ATPase activity of Myosin V.

- Prepare Reagents:

- Assay Buffer: 25 mM Imidazole-HCl (pH 7.4), 25 mM KCl, 1 mM EGTA, 10 mM DTT, and 4 mM MgCl₂.[\[8\]](#)
- Myosin V Solution: Dilute purified Myosin V protein to the desired concentration in the assay buffer.
- F-actin Solution: Polymerize G-actin in the assay buffer.
- **Myosin V-IN-1** Working Solutions: Prepare serial dilutions of **Myosin V-IN-1** in the assay buffer from your DMSO stock solution. Remember to include a vehicle control with the same final DMSO concentration.
- ATP Solution: Prepare a solution of ATP in the assay buffer.

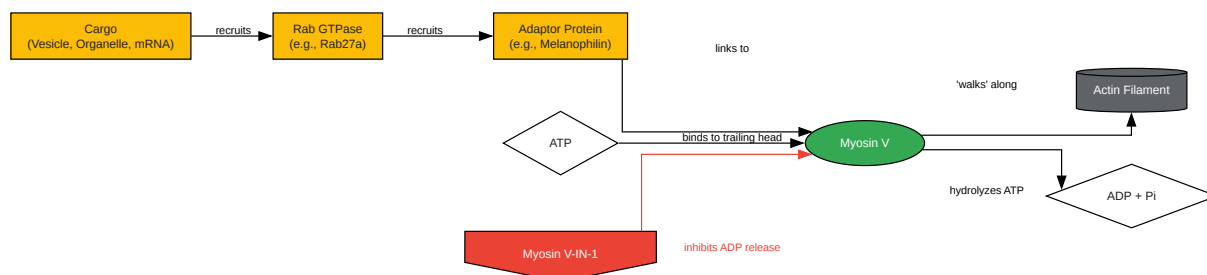
- Assay Procedure:

1. In a microplate, combine the Myosin V solution, F-actin solution, and either the **Myosin V-IN-1** working solution or the vehicle control.
2. Incubate the mixture for a predetermined time at room temperature to allow for inhibitor binding.
3. Initiate the ATPase reaction by adding the ATP solution.
4. Measure the rate of ATP hydrolysis by quantifying the release of inorganic phosphate (Pi) over time using a colorimetric method (e.g., malachite green assay).

- Data Analysis:

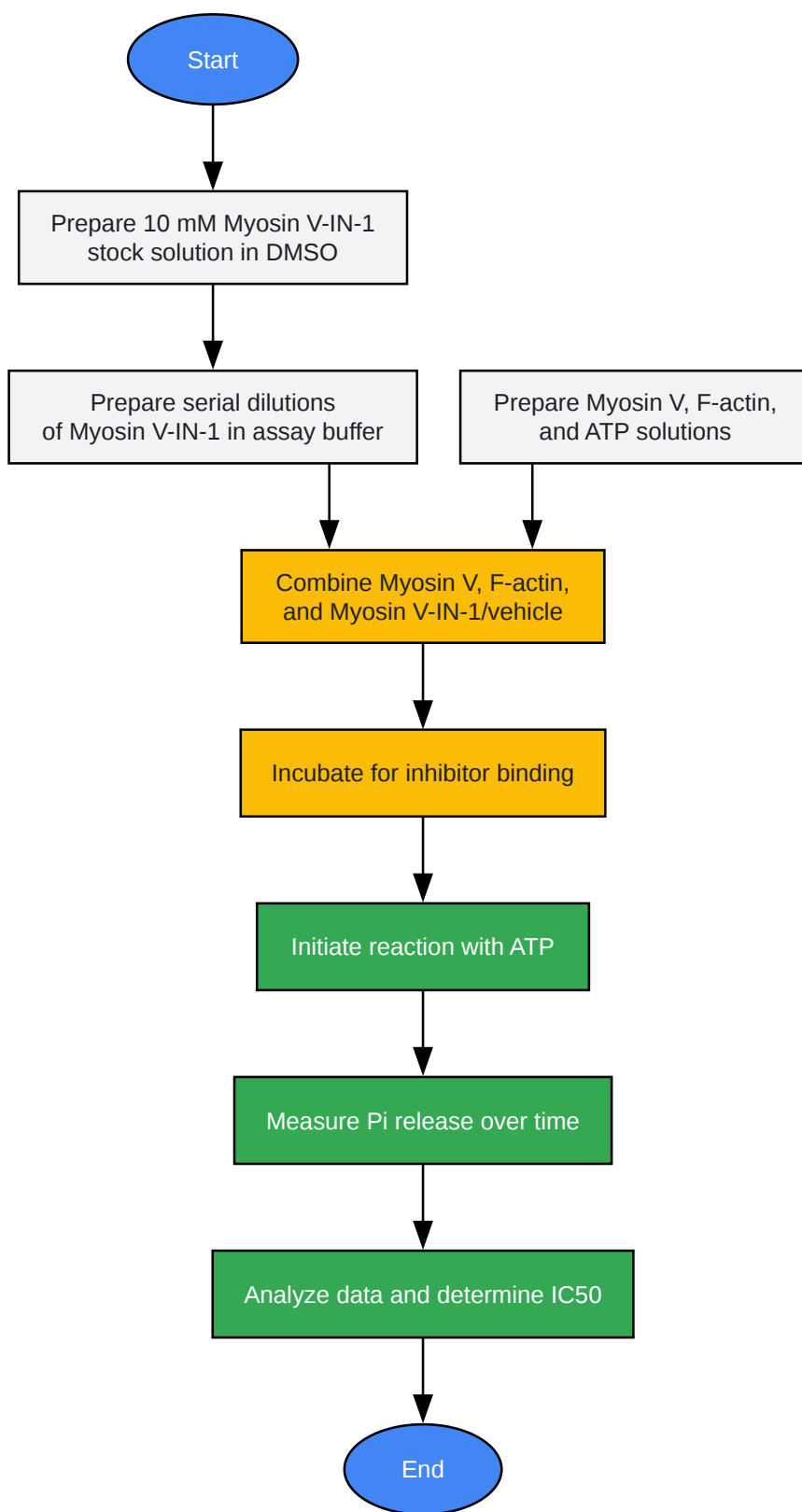
1. Plot the rate of ATP hydrolysis as a function of the **Myosin V-IN-1** concentration.
2. Determine the IC₅₀ value, which is the concentration of the inhibitor that reduces the enzyme activity by 50%.

Visualizations



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Caption: Myosin V-mediated cargo transport pathway and the inhibitory action of **Myosin V-IN-1**.



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Caption: Experimental workflow for an in vitro Myosin V ATPase inhibition assay.

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